

A Comprehensive Technical Guide to 4-Benzoylphenyl Acrylate (CAS 22535-49-5)

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Compound of Interest

Compound Name: 4-Benzoylphenyl acrylate

Cat. No.: B1587257

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **4-Benzoylphenyl acrylate** (CAS 22535-49-5), a bifunctional molecule with significant applications in polymer chemistry and materials science. This document consolidates its chemical and physical properties, synthesis protocols, and key applications, with a focus on its role as a polymerizable photoinitiator. While its utility in creating advanced materials such as hydrogels for biomedical applications is well-documented, its direct interactions with biological signaling pathways remain an area for future investigation. All quantitative data is presented in structured tables, and experimental methodologies are detailed. Diagrams illustrating the synthesis workflow and hydrogel formation process are provided in the DOT language for visualization.

Chemical and Physical Properties

4-Benzoylphenyl acrylate, also known by its IUPAC name (4-benzoylphenyl) prop-2-enoate, is a solid organic compound with a unique molecular structure that combines a benzophenone moiety with an acrylate group.^[1] This dual functionality allows it to act as both a monomer and a photoinitiator.^[2]

Property	Value	Reference(s)
CAS Number	22535-49-5	[3]
IUPAC Name	(4-benzoylphenyl) prop-2-enoate	[2][4]
Synonyms	4-Acryloyloxybenzophenone, 4-Acryloxybenzophenone, p-Acryloxybenzophenone	[3]
Molecular Formula	C ₁₆ H ₁₂ O ₃	[2][3][4]
Molecular Weight	252.26 g/mol	[2][4]
Appearance	White to off-white powder/solid	[5]
Melting Point	48.5 °C	[6][7]
Boiling Point	407.0 ± 24.0 °C at 760 mmHg	[2][6]
Density	1.163 ± 0.06 g/cm ³	[2][6]
Flash Point	181.4 °C	[5][6]
SMILES	<chem>C=CC(=O)OC1=CC=C(C=C1)</chem> <chem>C(=O)C2=CC=CC=C2</chem>	[4][8]
InChI Key	LTYBJDPMCPTGEE-UHFFFAOYSA-N	[2][9]
Solubility	Soluble in common organic solvents.	[1]
Storage	Store long-term at 2-8°C, sealed in a dry environment.	[7][9][10]

Mechanism of Action: A Polymerizable Photoinitiator

The primary function of **4-Benzoylphenyl acrylate** is as a Type II photoinitiator.[11] The benzophenone group within its structure is a chromophore that absorbs ultraviolet (UV) light,

typically in the range of 250-400 nm.[11] Upon UV irradiation, the benzophenone moiety transitions to an excited triplet state. This excited state can then abstract a hydrogen atom from a suitable donor molecule (like an amine synergist or the polymer backbone itself) to generate a pair of free radicals.

These highly reactive free radicals initiate the polymerization of the acrylate groups, both on the same molecule and on adjacent monomers.[2] This process leads to the formation of a crosslinked polymer network. A key advantage of **4-Benzoylphenyl acrylate** is that it becomes covalently bonded into the polymer matrix, which prevents its migration and leaching, leading to more stable and biocompatible materials.[2]

Applications

The unique properties of **4-Benzoylphenyl acrylate** make it a valuable component in various advanced materials.

Hydrogels for Biomedical Applications

4-Benzoylphenyl acrylate is extensively used in the fabrication of hydrogels for tissue engineering and drug delivery.[2][3] The ability to control the crosslinking process with light allows for the precise creation of 3D scaffolds with specific mechanical properties and pore structures, which can mimic the extracellular matrix and guide cell behavior.[3] In drug delivery systems, its photo-responsive nature enables the development of "smart" hydrogels that can release therapeutic agents on-demand when exposed to a light source.[2][3]

Smart Materials and Functional Coatings

The photo-responsive characteristics of this compound are harnessed in the development of smart materials, such as sensors and actuators.[4] Materials incorporating **4-Benzoylphenyl acrylate** can change their optical or physical properties in response to light, enabling applications in microfluidics and soft robotics.[4] It is also used to create functional coatings with properties like anti-fogging and oil-repellency.[2]

Adhesives and Sealants

The functional groups on the **4-Benzoylphenyl acrylate** molecule allow it to react with other molecules, and its high viscosity makes it suitable for use as an adhesive or sealant.[7][10] The

polymerization process, activated by UV light, can be used to cure these materials rapidly.

Biological Activity

While the primary applications of **4-Benzoylphenyl acrylate** are in materials science, there is limited evidence of its direct biological activity. One study noted that in Triton WR-1339-induced hyperlipidemic rats, the compound exhibited lipid-lowering effects, with a 30% reduction in serum triglycerides. The same study suggested that electron-withdrawing groups on the benzoyl moiety enhance this activity. However, detailed investigations into the specific biological signaling pathways affected by **4-Benzoylphenyl acrylate** are currently lacking in the scientific literature. Therefore, no signaling pathway diagram can be provided at this time.

Experimental Protocols

Synthesis of 4-Benzoylphenyl Acrylate

A common method for synthesizing **4-Benzoylphenyl acrylate** is through the esterification of 4-hydroxybenzophenone with acryloyl chloride in the presence of a base like triethylamine to neutralize the hydrochloric acid byproduct.[\[2\]](#)

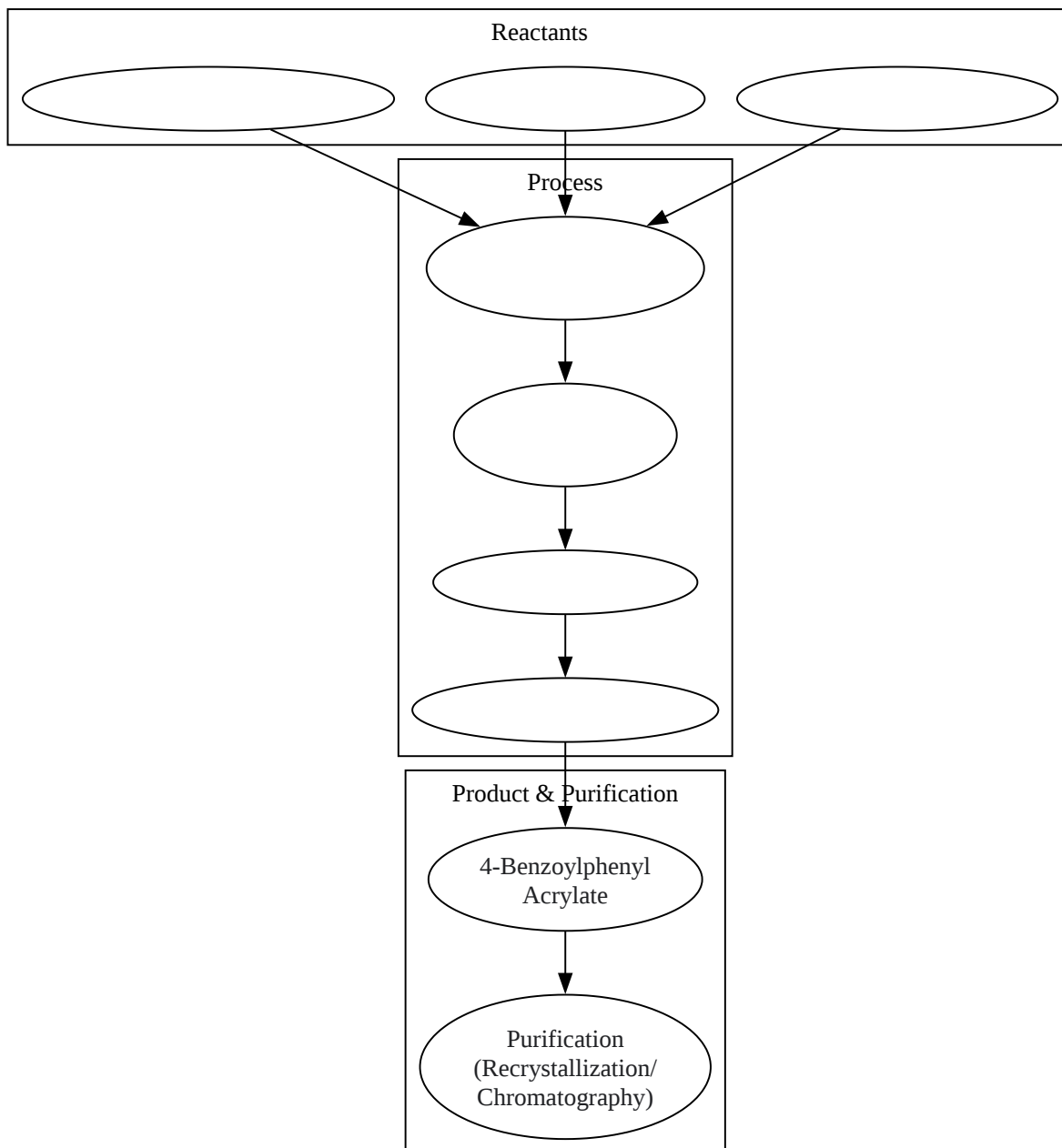
Materials:

- 4-Hydroxybenzophenone
- Acryloyl chloride
- Triethylamine
- Dichloromethane (DCM)
- Water

Procedure:

- In a flow reactor setup, prepare two separate solutions.
- Syringe I: Dissolve 15 g of 4-hydroxybenzophenone and 22 g of triethylamine in 22 g of water.

- Syringe II: Dissolve 3 g of acryloyl chloride in 20 g of dichloromethane.
- Using syringe pumps, deliver the two solutions to a mixing device at controlled flow rates to achieve a molar ratio of 4-hydroxybenzophenone:acryloyl chloride:triethylamine of approximately 1:1.1:2.9.
- The reaction mixture will separate into an aqueous and an organic phase in the collection vessel.
- The lower organic phase contains the product, 4-acryloxybenzophenone (**4-Benzoylphenyl acrylate**).
- Wash the organic layer with water to remove salts and residual triethylamine.
- The final product can be purified by recrystallization or column chromatography.^[2]



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Formation of a Hydrogel using 4-Benzoylphenyl Acrylate

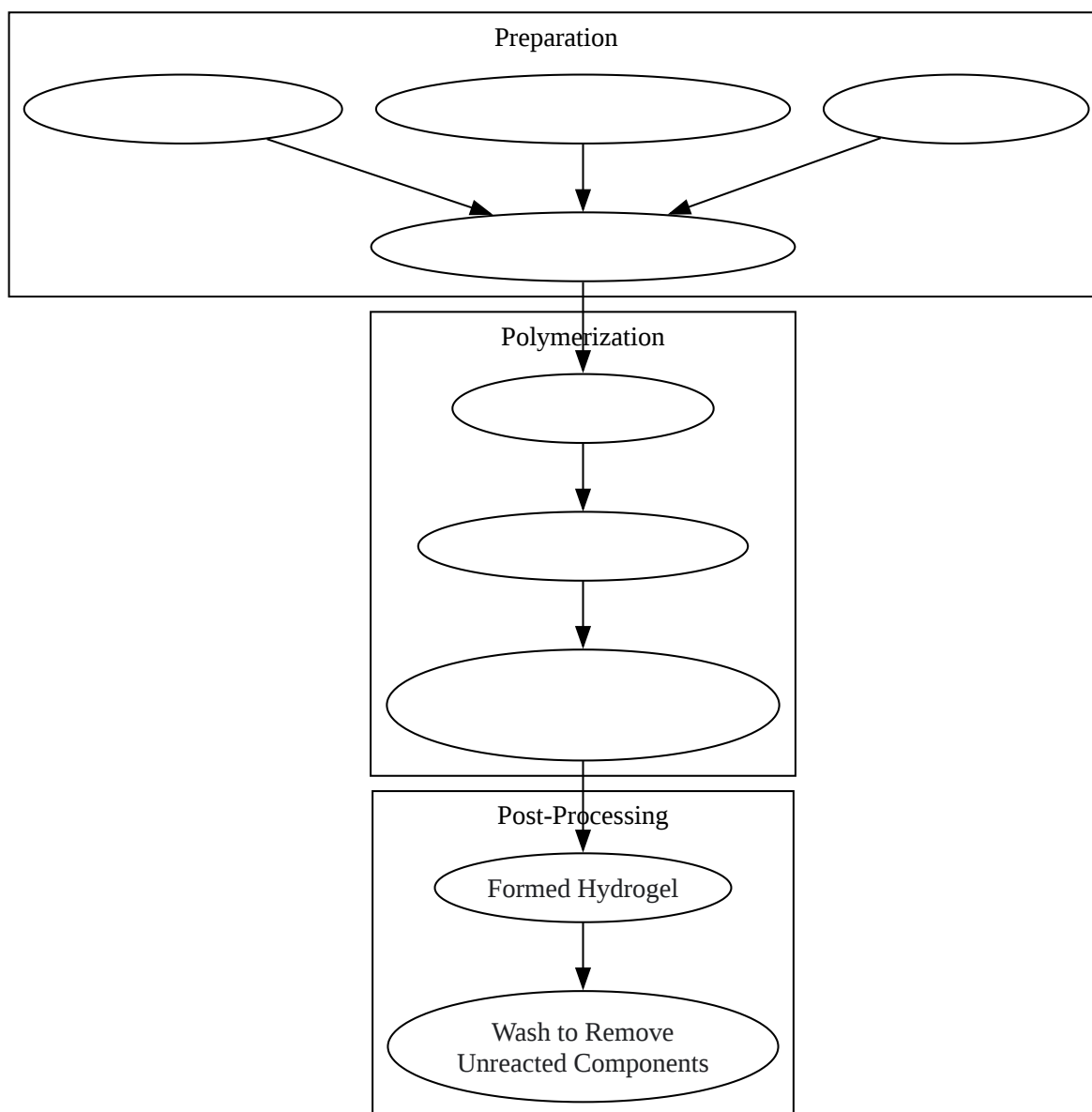
This protocol provides a general methodology for creating a hydrogel using **4-Benzoylphenyl acrylate** as a polymerizable photoinitiator.

Materials:

- Monomer (e.g., Acrylamide, Poly(ethylene glycol) diacrylate)
- **4-Benzoylphenyl acrylate** (as a percentage of the monomer weight)
- Solvent (e.g., distilled water, buffer solution)
- UV light source (e.g., 365 nm)

Procedure:

- Dissolve the chosen monomer and **4-Benzoylphenyl acrylate** in the selected solvent to create the precursor solution.
- Pour the precursor solution into a mold of the desired shape (e.g., between two glass plates with a spacer).
- Expose the solution to a UV light source for a specific duration to initiate photopolymerization. The exposure time will depend on the concentration of the photoinitiator, the intensity of the UV source, and the desired crosslinking density.
- After polymerization, the resulting hydrogel is formed.
- Carefully remove the hydrogel from the mold.
- Wash the hydrogel extensively with the solvent to remove any unreacted monomers or photoinitiator.



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Conclusion

4-Benzoylphenyl acrylate is a versatile molecule with well-established applications in materials science, primarily as a polymerizable photoinitiator. Its ability to be covalently integrated into polymer networks makes it a superior choice for creating stable and functional materials, particularly hydrogels for biomedical applications. While its role in materials chemistry is clear, its direct biological effects and interactions with signaling pathways are not well understood and represent a promising area for future research, especially given the preliminary findings of its lipid-lowering effects. The detailed protocols and compiled data in this guide serve as a valuable resource for researchers and developers working with this compound.

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